

CP-640186 long-term stability of stock solutions

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Compound of Interest

Compound Name: CP-640186
CAS No.: 591778-68-6
Cat. No.: B1216025

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Technical Support Center: CP-640186

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability, storage, and handling of **CP-640186** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **CP-640186** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **CP-640186**.^{[1][2][3][4]} Ethanol is also a viable option.^[1] For in vivo experiments, stock solutions in DMSO are often further diluted in vehicles such as PBS, corn oil, or solutions containing PEG300 and Tween-80.^[3]

Q2: What are the recommended storage conditions and long-term stability of **CP-640186** stock solutions?

A2: For long-term stability, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^{[1][4]} Store these aliquots at -80°C or -20°C. The

stability of the stock solution varies depending on the storage temperature and the supplier. Below is a summary of stability data from various sources.

Data Presentation

Table 1: Long-Term Stability of **CP-640186** Stock Solutions in Solvent

Storage Temperature	Duration of Stability	Source
-80°C	2 years	[5]
-80°C	1 year	[1][2]
-80°C	6 months	[3][4]
-20°C	1 year	[5]
-20°C	Up to 3 months	
-20°C	1 month	[1][3][4]

Note: It is always recommended to refer to the product-specific datasheet provided by the supplier for the most accurate storage and stability information.

Table 2: Solubility of **CP-640186**

Solvent	Solubility	Source
DMSO	≥ 19.95 mg/mL	[4]
DMSO	45 mg/mL (92.67 mM)	[2]
DMSO	97 mg/mL (199.74 mM)	[1]
DMSO	100 mg/mL (205.92 mM)	[3]
Ethanol	97 mg/mL	[1]
Ethanol	Soluble	[2]
PBS (pH 7.2)	100 mg/mL (for hydrochloride salt)	[5]
Water	Insoluble	[1]

Troubleshooting Guide

Q3: My **CP-640186** solution appears to have precipitated after thawing. What should I do?

A3: If you observe precipitation, you can try to redissolve the compound by gently warming the solution to 37°C and using sonication.[4][5] To prevent precipitation, ensure the stock solution is thoroughly mixed and completely dissolved before aliquoting and freezing. It is also advised to use freshly opened, anhydrous DMSO, as moisture can reduce the solubility of the compound.
[1]

Q4: Can I store my **CP-640186** stock solution at room temperature?

A4: It is not recommended to store **CP-640186** stock solutions at room temperature for extended periods.[2] For optimal stability, stock solutions should be stored frozen at -20°C or -80°C.

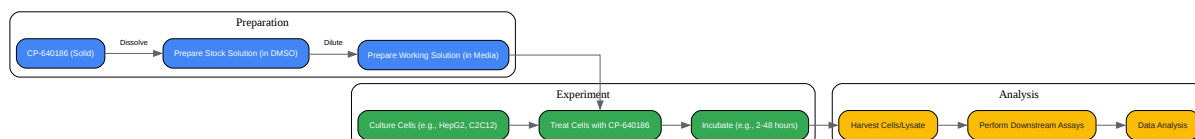
Q5: How should I prepare working solutions from my high-concentration stock?

A5: For in vitro cell-based assays, the DMSO stock solution is typically diluted to the final working concentration in the cell culture medium. For in vivo studies, the DMSO stock is further

diluted in an appropriate vehicle. It is recommended to prepare working solutions fresh on the day of use.[5]

Experimental Protocols & Workflows

A typical experimental workflow for evaluating the effect of **CP-640186** on cellular fatty acid metabolism involves preparing a stock solution, treating cells, and then analyzing the downstream effects.

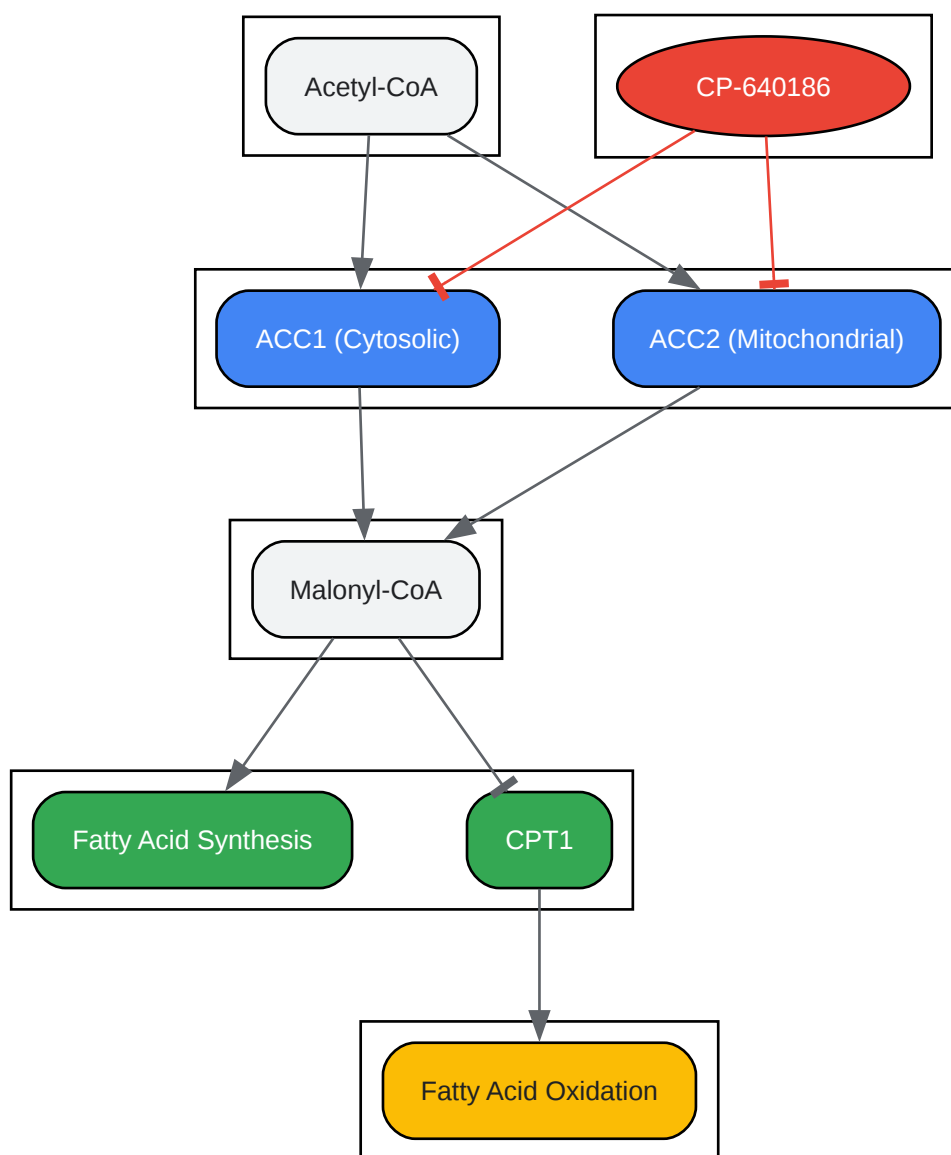


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General experimental workflow for in vitro studies with **CP-640186**.

Signaling Pathway

CP-640186 is a potent, cell-permeable inhibitor of Acetyl-CoA Carboxylase (ACC), targeting both ACC1 and ACC2 isoforms.[5][6] ACC is a key enzyme in the fatty acid metabolism pathway. The inhibition of ACC by **CP-640186** leads to a decrease in malonyl-CoA levels, which in turn inhibits fatty acid synthesis and promotes fatty acid oxidation.



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Mechanism of action of **CP-640186** on the Acetyl-CoA Carboxylase (ACC) pathway.

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